

safety and handling of 2-Phenylquinoline-7-carbaldehyde

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Compound of Interest

Compound Name: 2-Phenylquinoline-7-carbaldehyde

Cat. No.: B1452048

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An In-depth Technical Guide to the Safety and Handling of 2-Phenylquinoline-7-carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). A formal risk assessment should be conducted by qualified personnel before handling this chemical. The safety and handling information presented here is extrapolated from data on structurally similar compounds due to the limited availability of a specific SDS for **2-Phenylquinoline-7-carbaldehyde**.

Chemical Identification


Identifier	Value
Chemical Name	2-Phenylquinoline-7-carbaldehyde
CAS Number	867162-43-4[1]
Molecular Formula	C ₁₆ H ₁₁ NO[1]
Molecular Weight	233.27 g/mol [1]
Chemical Structure	(A specific structural diagram was not available in the search results)

Hazard Identification and Classification

Based on the hazard classifications of structurally related compounds such as 2-phenylquinoline and other quinoline carboxaldehydes, **2-Phenylquinoline-7-carbaldehyde** should be handled as a hazardous substance. The following GHS classifications are anticipated:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2]
Acute Toxicity (Oral, Dermal, Inhalation)	-	Harmful if swallowed, in contact with skin, or if inhaled (based on 2-phenylquinoline-4-carboxylic acid)[3]

GHS Pictograms (Anticipated):

 alt text

Signal Word: Warning[2]

Physical and Chemical Properties

Quantitative data for **2-Phenylquinoline-7-carbaldehyde** is limited. The table below includes data for the parent compound, 2-phenylquinoline, for reference.

Property	Value (for 2-phenylquinoline)
Melting Point	84-85 °C[4]
Boiling Point	Not available
Solubility	Soluble in water (based on 2-phenylquinoline-4-carboxylic acid)[3]
Appearance	Expected to be a solid
LogP	3.71430 (for 2-phenylquinoline-7-carbaldehyde) [1]

Handling and Storage

Handling:

- Use only in a well-ventilated area, preferably in a chemical fume hood.[5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6]
- Avoid contact with skin, eyes, and clothing.[5]
- Wear appropriate personal protective equipment (PPE).
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.[3]

Storage:

- Keep in a dry, cool, and well-ventilated place.[3]
- Keep container tightly closed.[3]
- Store locked up.[7]
- Incompatible Materials: Strong oxidizing agents, strong bases, and strong acids.[3][8]

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear tight-sealing safety goggles (compliant with EN 166 or OSHA 29 CFR 1910.133).[3][9]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.[3]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[3][8]

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.[6][9]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[6][9]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[6][7]
Ingestion	Clean mouth with water and drink afterwards plenty of water. Do NOT induce vomiting. Get medical attention.[8][9]

Experimental Protocols

While a specific protocol for **2-Phenylquinoline-7-carbaldehyde** was not found, the following is a representative synthesis for a structurally similar compound, 2-Phenylquinoline-4-carboxylic acid, which can be adapted.[\[10\]](#)

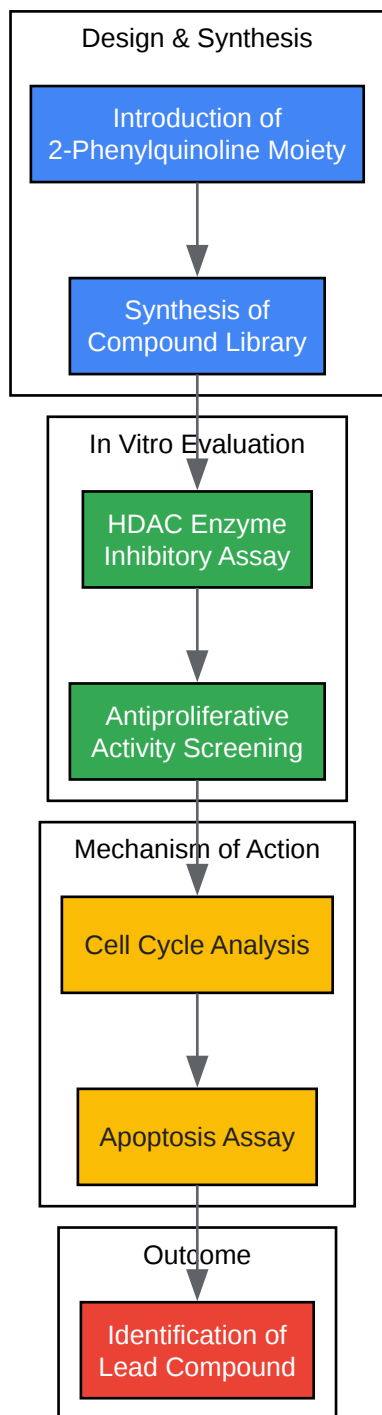
Synthesis of 2-Phenylquinoline-4-carboxylic Acid:[\[10\]](#)

- **Dissolution:** Dissolve isatin (3.4 mmol) in 10 ml of a 33% potassium hydroxide solution.
- **Addition:** Slowly add a solution of acetophenone (3.74 mmol) in 20 ml of ethanol to the isatin solution.
- **Reflux:** Heat the mixture to reflux at 85°C for 8 hours.
- **Solvent Removal:** Remove the solvent using a rotary evaporator.
- **Precipitation:** Add 100 ml of water to the residue, then adjust the pH to 5-6 with 10 ml of 3 M hydrochloric acid to precipitate the product.
- **Isolation:** Obtain the 2-Phenylquinoline-4-carboxylic acid product by filtration.

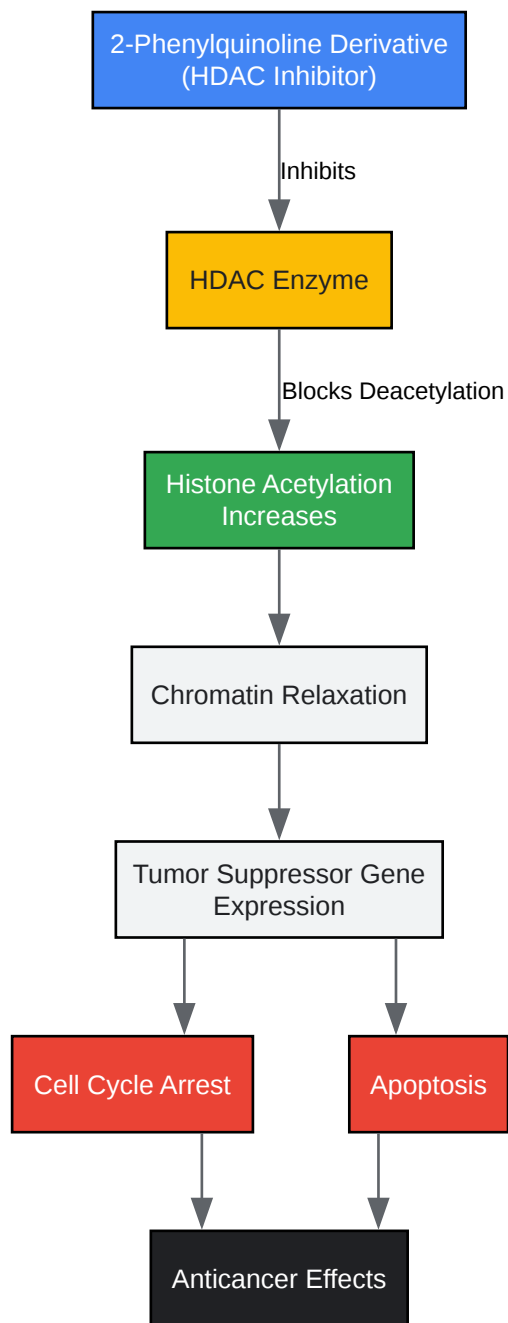
Signaling Pathways and Logical Relationships

Derivatives of 2-phenylquinoline have been investigated as inhibitors of histone deacetylases (HDACs), which are promising targets in cancer therapy.[\[10\]](#) The diagram below illustrates a simplified workflow for the discovery of such inhibitors.

Workflow for HDAC Inhibitor Discovery



Mechanism of HDAC Inhibition

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